

# Safe Disposal of tert-Butyl 7-bromoheptanoate: A Procedural Guide

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## Compound of Interest

Compound Name: *tert-Butyl 7-bromoheptanoate*

Cat. No.: *B1283140*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount for laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **tert-Butyl 7-bromoheptanoate**.

## Hazard Profile and Physical Properties

**tert-Butyl 7-bromoheptanoate** is classified as a hazardous substance requiring careful handling and disposal. Below is a summary of its key hazard classifications and physical properties.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>21</sub> BrO <sub>2</sub>	[1]
Molecular Weight	265.19 g/mol	[1]
Physical State	Liquid	[2]
Appearance	Clear	[2]
Boiling Point	112 °C / 233.6 °F	[2]
Specific Gravity	1.217 g/cm <sup>3</sup>	[2]
GHS Hazard Statements	H315: Causes skin irritation	[1]
H319: Causes serious eye irritation	[1]	
H335: May cause respiratory irritation	[1]	
Signal Word	Warning	[1]

## Experimental Protocol for Disposal

The standard and mandatory procedure for the disposal of **tert-Butyl 7-bromoheptanoate** is to treat it as hazardous chemical waste. Under no circumstances should it be disposed of down the drain or mixed with general laboratory waste.

### 1. Personal Protective Equipment (PPE):

- Before handling the chemical for disposal, ensure appropriate PPE is worn, including:
  - Chemical-resistant gloves (e.g., nitrile)
  - Safety goggles or a face shield
  - A laboratory coat

### 2. Waste Collection:

- Designate a specific, properly labeled, and sealable container for the collection of **tert-Butyl 7-bromoheptanoate** waste.
- The container must be made of a material compatible with the chemical.
- Never mix this waste with other incompatible chemicals.

### 3. Labeling:

- The waste container must be clearly labeled with:
  - The words "Hazardous Waste"
  - The full chemical name: "**tert-Butyl 7-bromoheptanoate**"
  - The associated hazard pictograms (e.g., exclamation mark for irritation)
  - The date of waste accumulation
  - The name and contact information of the responsible researcher or laboratory.

### 4. Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated satellite accumulation area within the laboratory.
- The storage area should be cool, dry, and away from sources of ignition.
- Ensure secondary containment is in place to mitigate any potential spills.

### 5. Arranging for Disposal:

- Once the waste container is full, or the chemical is no longer needed, contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and proper disposal.[\[2\]](#)[\[3\]](#)
- Provide the disposal service with a complete and accurate description of the waste.

### 6. Spill Management:

- In case of a small spill, absorb the material with an inert absorbent such as vermiculite or sand.
- Using non-sparking tools, collect the absorbed material and place it in the designated hazardous waste container.
- Decontaminate the spill area with an appropriate solvent, followed by washing with soap and water.
- All materials used for cleanup must also be disposed of as hazardous waste.
- For large spills, evacuate the area and immediately contact your institution's EHS department.

## Disposal Workflow

The following diagram illustrates the procedural flow for the safe disposal of **tert-Butyl 7-bromoheptanoate**.

Caption: Disposal workflow for **tert-Butyl 7-bromoheptanoate**.

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## References

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